

An In-depth Technical Guide to the Physical Properties of 3-Fluorobenzophenone

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Compound of Interest

Compound Name: **3-Fluorobenzophenone**

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This technical guide provides a comprehensive overview of the core physical properties of **3-Fluorobenzophenone**, a fluorinated aromatic ketone of interest in various research and development applications. This document summarizes key quantitative data, outlines detailed experimental protocols for property determination, and includes a visual workflow for melting point analysis.

Core Physical Properties

3-Fluorobenzophenone is a solid organic compound with the molecular formula $C_{13}H_9FO$.^[1] ^[2] Its chemical structure features a benzoyl group attached to a fluorinated phenyl ring. The physical characteristics of this compound are crucial for its handling, application, and integration into synthetic and formulation processes.

Quantitative Data Summary

The table below summarizes the key physical properties of **3-Fluorobenzophenone**. It is important to note that while the melting point and molecular characteristics are well-documented for the 3-fluoro isomer, specific experimental data for its boiling point and density are not readily available in the reviewed literature. For comparative purposes, the boiling point and density of the parent compound, benzophenone, are provided as a reference.

Property	Value	Reference
Molecular Formula	$C_{13}H_9FO$	[1] [2]
Molecular Weight	200.21 g/mol	[1] [2] [3]
CAS Number	345-69-7	[1] [2]
Melting Point	48-52 °C	[3]
Boiling Point	Data not available	
Reference: Benzophenone	305.4 °C at 760 mmHg	[4] [5]
Density	Data not available	
Reference: Benzophenone	1.11 g/cm ³	[5]
Solubility	Soluble in water and alcohols; Insoluble in ethers. [2]	[2]

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standardized experimental methodologies for key physical properties of solid organic compounds like **3-Fluorobenzophenone**.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity. The capillary method is a widely used and reliable technique for this determination.

Methodology:

- Sample Preparation: A small amount of finely powdered, dry **3-Fluorobenzophenone** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer or an integrated digital temperature sensor.

- Heating: The sample is heated at a controlled rate. An initial rapid heating can be employed to determine an approximate melting range, followed by a slower, more precise measurement (1-2 °C per minute) in the vicinity of the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The range between these two temperatures constitutes the melting point range.

Boiling Point Determination (Distillation Method - Reference)

While the boiling point of **3-Fluorobenzophenone** is not readily available, the following distillation method is a standard procedure for determining the boiling point of non-volatile organic compounds.

Methodology:

- Apparatus Setup: A distillation apparatus is assembled, consisting of a distillation flask, a condenser, a receiving flask, and a calibrated thermometer. The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- Sample Introduction: A sample of the compound is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- Heating: The distillation flask is heated gently. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb.
- Equilibrium and Measurement: The temperature is recorded when the vapor temperature stabilizes, and there is a consistent condensation of the liquid in the condenser. This stable temperature is the boiling point of the substance at the given atmospheric pressure.

Density Determination (Liquid Displacement Method - Reference)

For a solid that is insoluble in a liquid of known density, the liquid displacement method can be used to determine its density.

Methodology:

- Mass Measurement: The mass of a sample of **3-Fluorobenzophenone** is accurately measured using an analytical balance.
- Initial Volume Measurement: A graduated cylinder is partially filled with a liquid in which the compound is insoluble (e.g., water, if applicable, or a non-reactive organic solvent), and the initial volume is recorded.
- Displacement: The weighed solid sample is carefully submerged in the liquid in the graduated cylinder.
- Final Volume Measurement: The new volume of the liquid is recorded. The difference between the final and initial volumes represents the volume of the solid sample.
- Calculation: The density is calculated by dividing the mass of the sample by its determined volume.

Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard technique for determining the equilibrium solubility of a compound in a specific solvent.

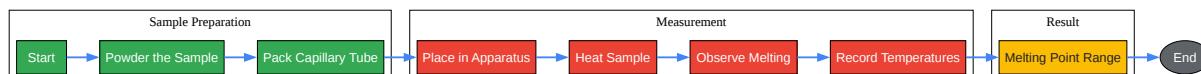
Methodology:

- Sample Preparation: An excess amount of **3-Fluorobenzophenone** is added to a known volume of the desired solvent in a sealed vial or flask.
- Equilibration: The mixture is agitated (e.g., using a shaker bath) at a constant temperature for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached between the undissolved solid and the solution.
- Phase Separation: The solution is allowed to stand undisturbed at the same constant temperature to allow the excess solid to settle.

- Sampling and Analysis: A sample of the supernatant is carefully withdrawn, filtered to remove any undissolved particles, and then its concentration is determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).
- Calculation: The solubility is expressed as the concentration of the saturated solution (e.g., in g/100 mL or mol/L).

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the melting point of **3-Fluorobenzophenone** using the capillary method.



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Workflow for Melting Point Determination.

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